

Application Notes and Protocols for Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

Cat. No.: B573115

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the handling, storage, and potential applications of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**, a key intermediate in the synthesis of various biologically active molecules.

Chemical and Physical Properties

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is a liquid at room temperature with a purity typically ranging from 95-99%.^{[1][2]} While specific experimental data for its boiling point and density are not readily available in the cited literature, a predicted boiling point has been reported. For reference, the physical properties of the parent compound, ethyl cyclopropanecarboxylate, are provided.

| Property | Value | Source |
|--|--|--------|
| CAS Number | 1215205-50-7 | [1][2] |
| Molecular Formula | C ₁₂ H ₁₃ BrO ₂ | [1][2] |
| Molecular Weight | 269.13 g/mol | [1] |
| Physical State | Liquid | [1] |
| Purity | 95-99% | [1][2] |
| Boiling Point | Predicted: 306.5 ± 35.0 °C at 760 mmHg | |
| Density | Not available | |
| Parent Compound Data (Ethyl cyclopropanecarboxylate) | | |
| Boiling Point | 129-133 °C (lit.) | |
| Density | 0.96 g/mL at 25 °C (lit.) | |

Safety, Handling, and Storage

2.1 Hazard Identification

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is classified as a hazardous substance. It is crucial to handle this compound with appropriate safety precautions in a laboratory setting.

| Hazard | GHS Classification | Precautionary Statement Codes |
|------------------------|--|--|
| Skin Irritation | H315: Causes skin irritation | P264, P280, P302+P352, P332+P313, P362 |
| Eye Irritation | H319: Causes serious eye irritation | P280, P305+P351+P338, P337+P313 |
| Respiratory Irritation | H335: May cause respiratory irritation | P261, P271, P304+P340, P312, P403+P233 |

2.2 Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

2.3 Storage Protocol

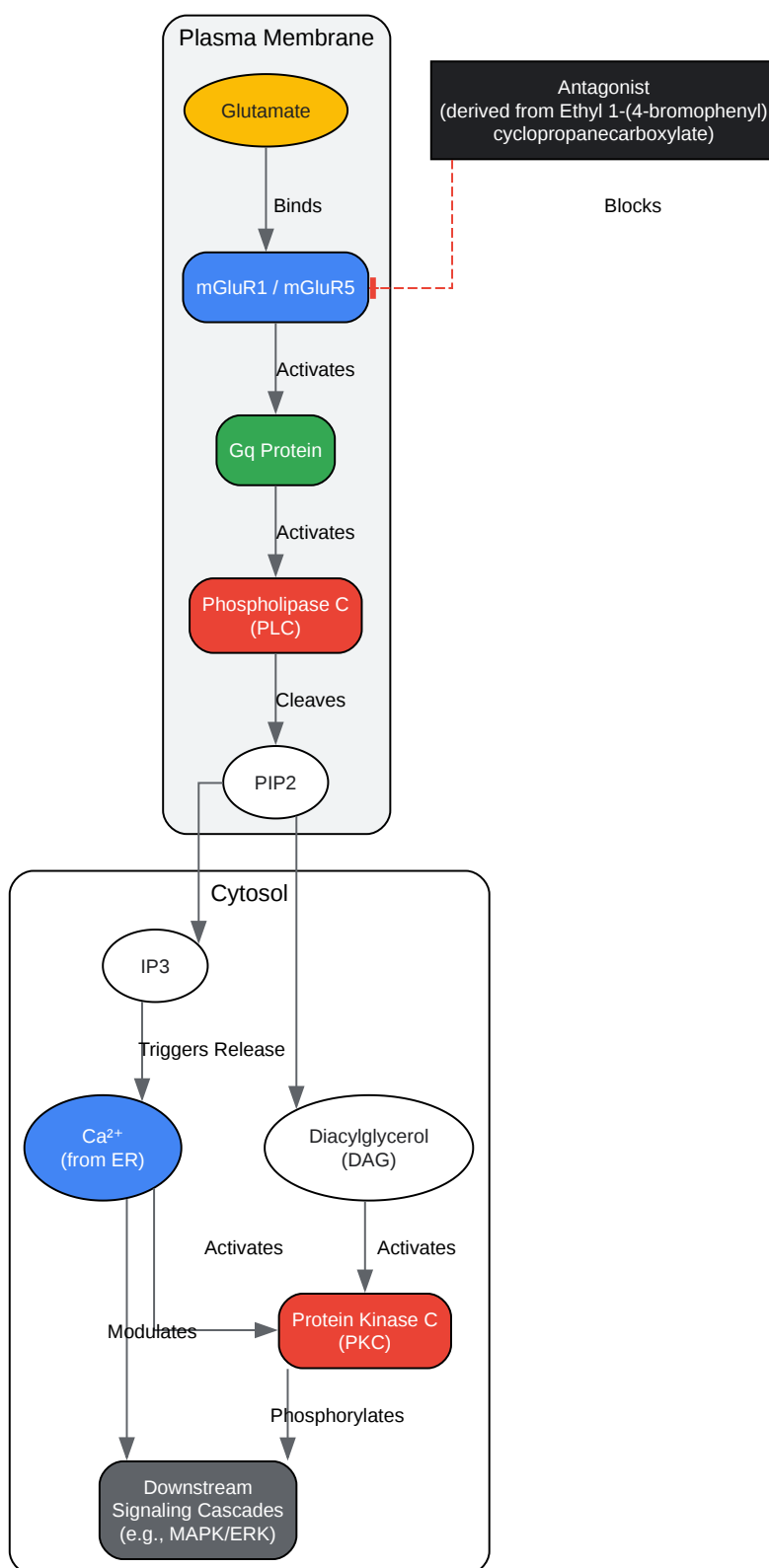
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly sealed to prevent moisture ingress and contamination. Some suppliers recommend storage at room temperature, while others suggest refrigeration at 4°C under an inert gas.

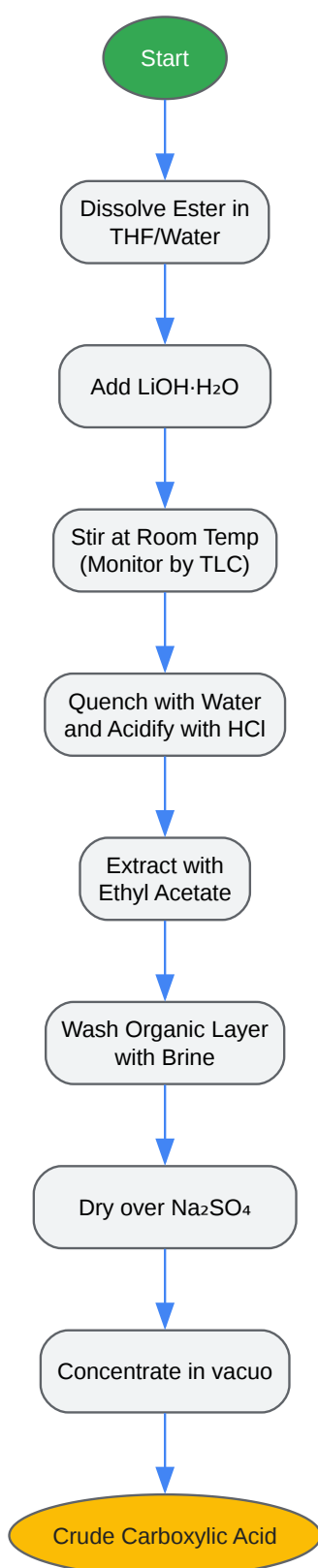
Application in Drug Discovery: A Building Block for mGluR Antagonists

Derivatives of 1-(4-bromophenyl)cyclopropane are valuable intermediates in the synthesis of antagonists for metabotropic glutamate receptors (mGluRs), particularly mGluR1 and mGluR5. These receptors are implicated in a variety of neurological and psychiatric disorders, making their antagonists promising therapeutic agents.

3.1 Potential Signaling Pathway Involvement

The diagram below illustrates the general signaling pathway of group I mGluRs (mGluR1 and mGluR5). Antagonists developed from **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** would act to inhibit this pathway.





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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 1215205-50-7|Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate|BLD Pharm [bldpharm.com]
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